

Physicochemical Properties of Dodecyl L-Serinate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *dodecyl L-serinate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **dodecyl L-serinate**, an amino acid-based surfactant of significant interest in pharmaceutical and biotechnological applications. This document details its synthesis, surface activity, aggregation behavior, and stability, offering valuable insights for its application in drug delivery and formulation development.

Core Physicochemical Properties

Dodecyl L-serinate is an anionic surfactant comprising a 12-carbon hydrophobic alkyl chain (dodecyl) and a hydrophilic headgroup derived from the amino acid L-serine. This unique structure imparts favorable characteristics such as biocompatibility and biodegradability, making it a promising excipient in drug formulations.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

While specific experimental data for **dodecyl L-serinate** is limited in publicly available literature, the following table summarizes key physicochemical parameters based on closely related N-acyl amino acid surfactants, such as sodium N-lauroyl glycinate and sodium N-lauroyl sarcosinate, which share the same C12 hydrophobic tail. These values provide a strong basis for estimating the properties of **dodecyl L-serinate**.

Property	Estimated Value/Range	Method of Determination	Reference
Molecular Weight	~309.38 g/mol (Sodium Salt)	Mass Spectrometry	[3]
Critical Micelle Concentration (CMC)	12 - 15 mmol/L	Tensiometry, Conductometry	[4]
Surface Tension at CMC (γ CMC)	~21 mN/m	Tensiometry	[4]
Hydrophile-Lipophile Balance (HLB)	~6.5 - 7.3	Calculation	[5]
pKa (Carboxylic Acid)	~3.6	Potentiometric Titration	[6]
Solubility	Soluble in water, slightly soluble in chloroform and methanol.	Visual Inspection	[1]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **dodecyl L-serinate** are outlined below. These protocols are based on established methods for N-acyl amino acid surfactants.

Synthesis of Sodium N-Dodecanoyl-L-serinate

The synthesis of sodium N-dodecanoyl-L-serinate is typically achieved via the Schotten-Baumann reaction, which involves the acylation of the amino group of L-serine with dodecanoyl chloride (lauroyl chloride) under alkaline conditions.[7]

Materials:

- L-serine
- Sodium hydroxide (NaOH)

- Dodecanoyl chloride
- Hydrochloric acid (HCl)
- Acetone
- Distilled water

Procedure:

- Dissolve L-serine in an aqueous solution of sodium hydroxide at a cooled temperature (10-15°C) with constant stirring to form sodium serinate.
- Slowly add dodecanoyl chloride to the reaction mixture. The molar ratio of dodecanoyl chloride to L-serine should be approximately 1:1.03.[\[7\]](#)
- Maintain the pH of the reaction mixture between 9 and 10 by the dropwise addition of a sodium hydroxide solution.
- Continue stirring the mixture at a controlled temperature for 2-3 hours to ensure the completion of the reaction.
- After the reaction, acidify the mixture with hydrochloric acid to precipitate the N-dodecanoyl-L-serine.
- Filter the precipitate, wash it with cold water to remove any unreacted starting materials and salts.
- The purified N-dodecanoyl-L-serine can be neutralized with a stoichiometric amount of sodium hydroxide to obtain the sodium salt.
- The final product can be further purified by recrystallization from a suitable solvent such as aqueous acetone.

Determination of Critical Micelle Concentration (CMC) and Surface Tension at CMC (γ CMC)

The CMC and γ CMC can be determined by measuring the surface tension of aqueous solutions of **dodecyl L-serinate** at various concentrations using a tensiometer.

Equipment:

- Digital Tensiometer (e.g., using the Wilhelmy plate or Du Noüy ring method)
- Precision balance
- Volumetric flasks
- Magnetic stirrer

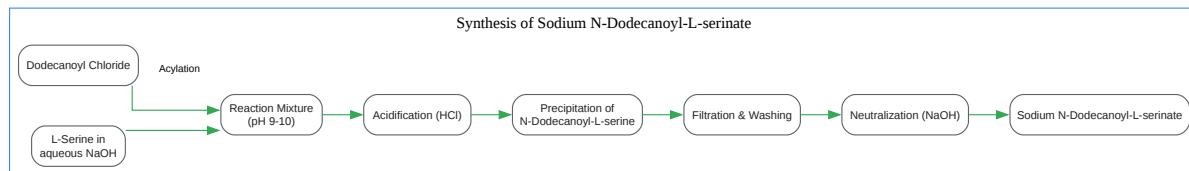
Procedure:

- Prepare a stock solution of sodium N-dodecanoyl-L-serinate in deionized water.
- Prepare a series of dilutions from the stock solution to obtain a range of concentrations.
- Measure the surface tension of each solution, starting from the most dilute, at a constant temperature (e.g., 25°C).
- Plot the surface tension as a function of the logarithm of the surfactant concentration.
- The CMC is determined as the concentration at the point of inflection in the resulting curve, where the surface tension begins to plateau.^[8]
- The γ CMC is the value of the surface tension in the plateau region above the CMC.

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of sodium N-dodecanoyl-L-serinate.

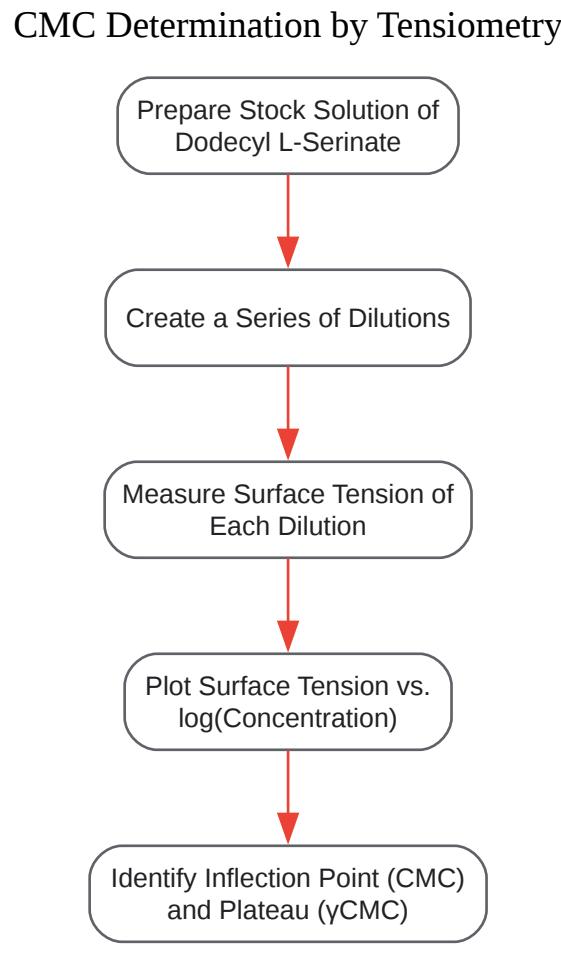


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Synthesis of Sodium N-Dodecanoyl-L-serinate.

CMC Determination Workflow

This diagram outlines the experimental workflow for determining the Critical Micelle Concentration (CMC).

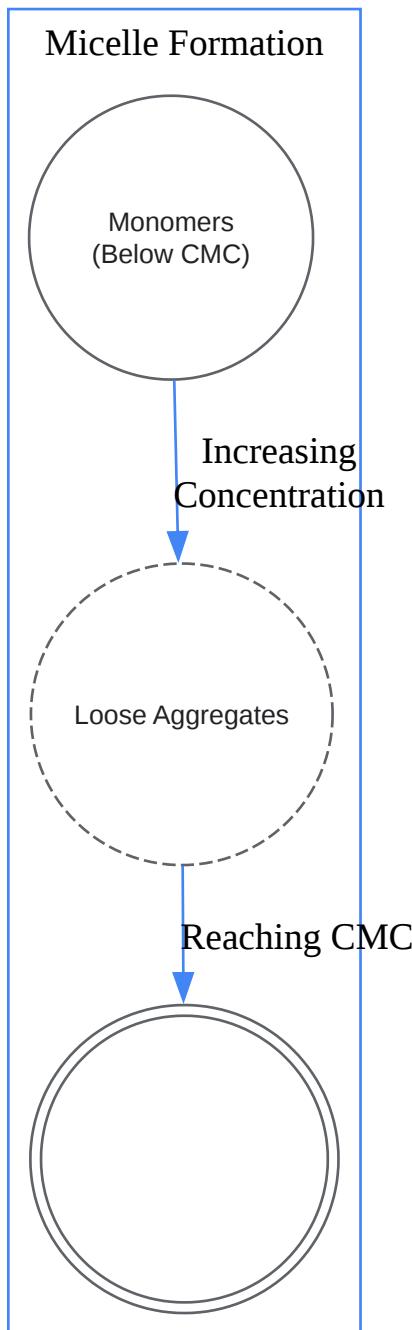


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Workflow for CMC determination.

Micellization Process

The following diagram illustrates the process of micelle formation by **dodecyl L-serinate** in an aqueous solution.



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Micellization of **dodecyl L-serinate**.

Stability and Degradation

N-acyl amino acid surfactants are known for their good biodegradability.^[1] The ester linkage in **dodecyl L-serinate**, if present (depending on the synthesis route where the dodecyl group is

attached to the carboxyl group of serine), could be susceptible to hydrolysis, especially under acidic or basic conditions. The amide linkage in N-dodecanoyl-L-serinate is generally more stable.

Applications in Drug Development

The favorable safety profile and surface-active properties of amino acid-based surfactants like **dodecyl L-serinate** make them attractive for various pharmaceutical applications:

- Solubilizing Agents: For poorly water-soluble drugs, enhancing their bioavailability.
- Emulsifiers and Stabilizers: In the formulation of emulsions and suspensions.
- Permeation Enhancers: In transdermal drug delivery systems, they can reversibly interact with the skin barrier to facilitate drug penetration.
- Drug Carriers: The self-assembled micelles can encapsulate hydrophobic drugs, protecting them from degradation and enabling targeted delivery.

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